

Personal protective equipment for handling 4-Amino-3-hydroxybenzoic acid

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Compound of Interest

Compound Name: 4-Amino-3-hydroxybenzoic acid

Cat. No.: B142376

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Essential Safety and Handling Guide for 4-Amino-3-hydroxybenzoic Acid

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **4-Amino-3-hydroxybenzoic acid** (CAS No. 2374-03-0). Adherence to these procedures is essential for ensuring personal safety and maintaining a secure laboratory environment.

Hazard Identification and Personal Protective Equipment (PPE)

4-Amino-3-hydroxybenzoic acid is classified with the following hazards:

- Harmful if swallowed (Acute toxicity, oral - Category 4)[1][2]
- Causes skin irritation (Skin irritation, Category 2)[1][2][3]
- Causes serious eye irritation (Eye irritation, Category 2)[1][2][3]
- May cause respiratory irritation (Specific target organ toxicity – single exposure, Category 3)[1][3]

The following personal protective equipment is mandatory when handling this substance.

PPE Category	Specification	Rationale
Eye and Face Protection	Safety glasses with side shields or chemical splash goggles conforming to EN 166 (EU) or NIOSH (US) standards. A face shield may be required if there is a risk of splashing.	Protects against splashes and airborne particles that can cause serious eye irritation[1][4].
Skin Protection	Nitrile gloves (minimum thickness of 0.11 mm). Wear appropriate protective clothing, such as a fully buttoned lab coat, to prevent skin exposure.	Prevents skin contact with the chemical, which is known to cause skin irritation[1][3][4].
Respiratory Protection	A NIOSH-approved N95 dust mask or a full-face respirator should be used if dust is generated or if exposure limits are exceeded. All handling of solids that may generate dust should be conducted in a certified chemical fume hood.	Protects against the inhalation of dust or aerosols, which may cause respiratory irritation[1][4].
Footwear	Closed-toe shoes.	Protects feet from spills.

Operational Plan: Step-by-Step Handling Protocol

1. Engineering Controls:

- Always handle **4-Amino-3-hydroxybenzoic acid** in a well-ventilated area[1].
- Use a certified chemical fume hood for all operations that may generate dust, such as weighing or transferring the solid material.

2. Personal Decontamination and Hygiene:

- Wash hands thoroughly after handling the chemical[1].

- Do not eat, drink, or smoke in the laboratory where this chemical is being handled[1].
- Contaminated work clothing should not be allowed out of the workplace and must be washed before reuse[1][5].

3. First-Aid Measures:

- If inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if you feel unwell[1][3].
- If on skin: Immediately wash the affected area with plenty of soap and water. If skin irritation occurs, seek medical advice[1][3][5].
- If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes. If eye irritation persists, get medical advice/attention[1][3][5].
- If swallowed: Rinse mouth with water. Get medical help[1][3].

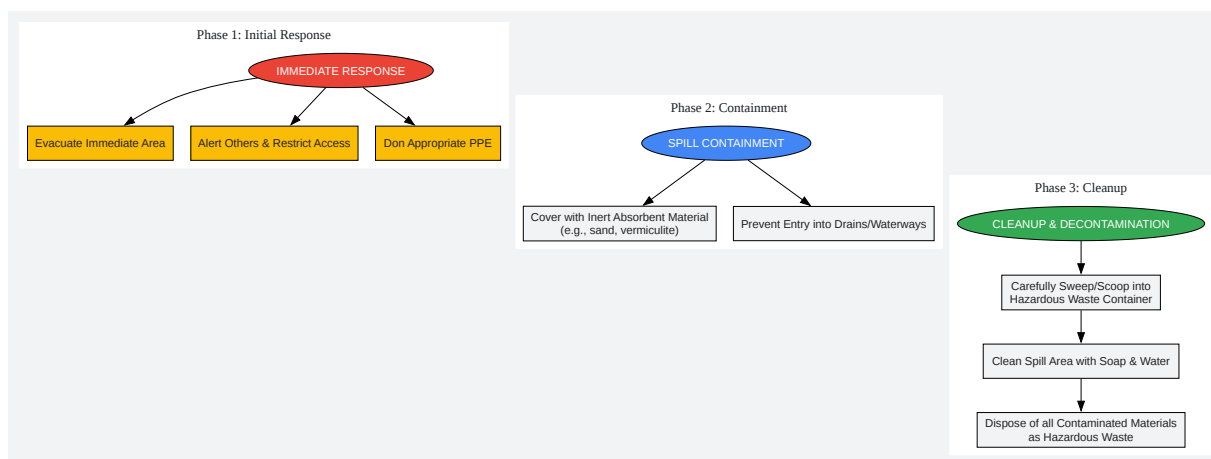
Disposal Plan

- Chemical Waste: Dispose of **4-Amino-3-hydroxybenzoic acid** and any contaminated materials in a designated, labeled hazardous waste container. Disposal must be in accordance with all applicable federal, state, and local environmental regulations[1]. Do not empty into drains[3].
- Contaminated PPE: Dispose of used gloves and other contaminated disposable PPE in the designated solid hazardous waste container.

Consult your institution's Environmental Health and Safety (EHS) department for specific disposal procedures.

Chemical Spill Workflow

The following diagram outlines the procedural steps for responding to a chemical spill of **4-Amino-3-hydroxybenzoic acid**.



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Caption: Workflow for Handling a Chemical Spill.

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